

Improving reproducibility of solid sample analysis with the multi N/C 2300

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Compound of Interest

Compound Name: NC 2300

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Technical Support Center: multi N/C® 2300 Solid Sample Analysis

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals using the multi N/C® 2300 for solid sample analysis.

Troubleshooting Guides

This section provides solutions to common issues encountered during solid sample analysis with the multi N/C® 2300.

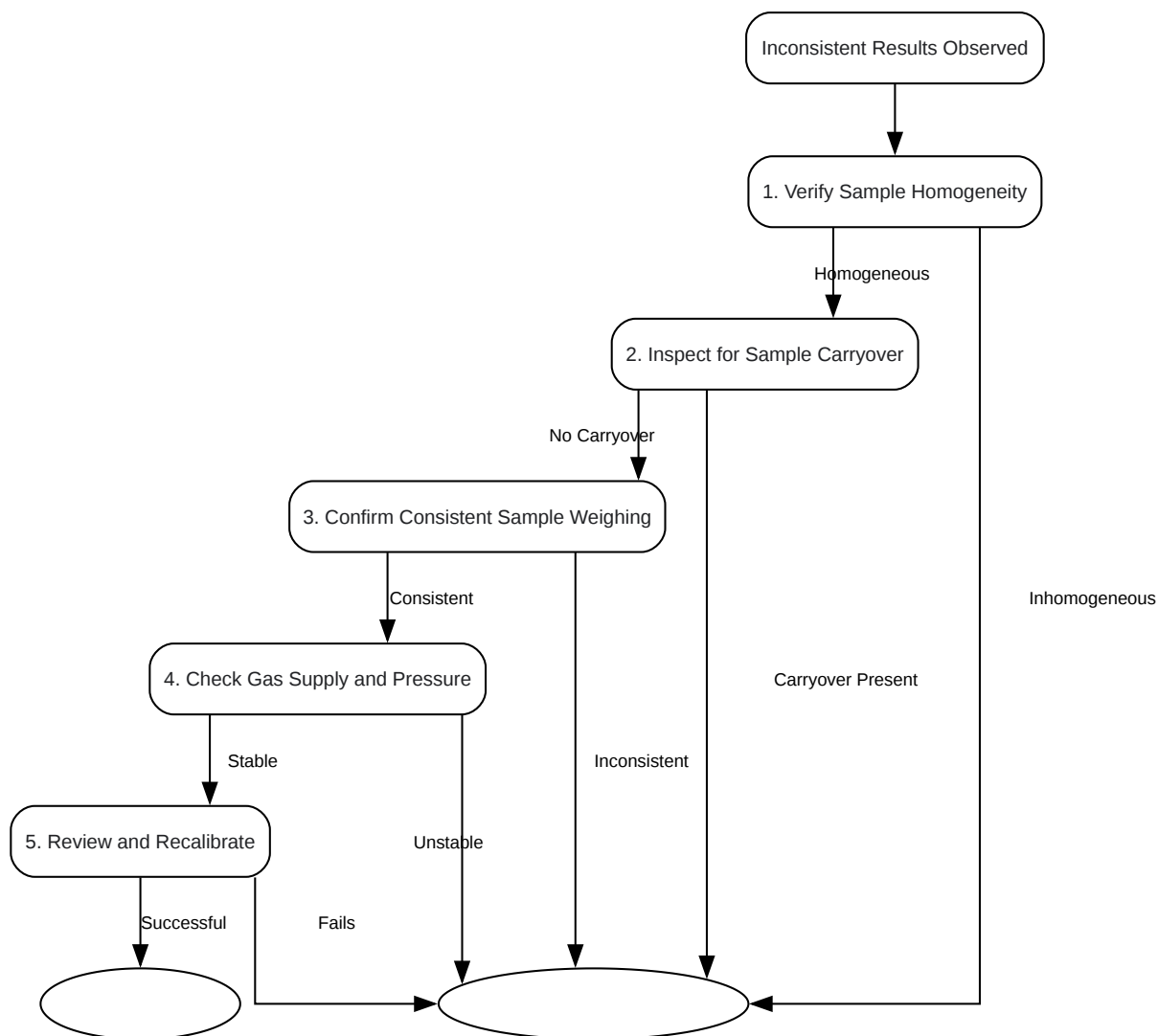
Issue: Inconsistent or Non-Reproducible Results

Inconsistent or non-reproducible results are a common challenge in solid sample analysis. This can manifest as high standard deviations between replicate measurements or a lack of agreement with expected values.

Possible Causes and Solutions:

Cause	Solution
Non-homogeneous sample	- Ensure the sample is properly homogenized (e.g., grinding, milling) to obtain a representative portion for analysis. - For the multi N/C® 2300 duo with the HT 1300 solids module, larger sample sizes (up to 3 g) can be used to compensate for inhomogeneities.[1]
Sample carryover	- The multi N/C® 2300 series is designed with septum-free direct injection to prevent sample carryover, especially for particle-rich samples.[2] [3] - Ensure the sample boat is thoroughly cleaned between analyses.
Inconsistent sample weight	- Use a calibrated analytical balance to weigh the solid samples accurately. - Ensure that the same sample weight is used for all standards and samples, or that the software is correctly compensating for weight variations.
Gas supply fluctuations	- The VITA Flow Management System is designed to compensate for carrier gas fluctuations, ensuring long-term stable calibrations.[2] - Check the gas supply pressure and ensure it is within the recommended range (400 to 600 kPa for the HT 1300 solids module).[1]
Calibration issues	- Perform a multi-point calibration using a suitable solid standard. - Utilize the "Easy Cal" function, which allows for multi-point calibration from a single standard solution.[3]

Troubleshooting Workflow for Inconsistent Results:



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Caption: Troubleshooting workflow for inconsistent results.

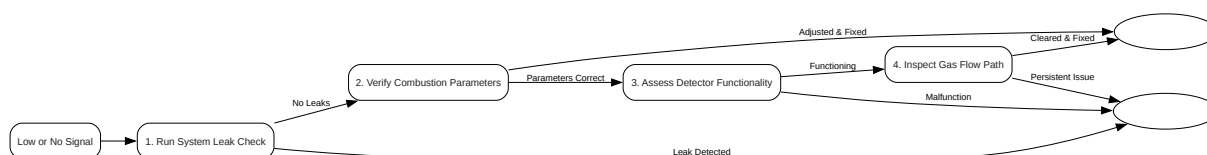
Issue: Low or No Signal/Recovery

This issue occurs when the measured concentration of carbon or nitrogen is significantly lower than expected, or no signal is detected at all.

Possible Causes and Solutions:

Cause	Solution
Leak in the system	- The multi N/C® 2300 software includes a self-check system with automatic and permanent leakage monitoring.[4] Check the software for any warnings. - Visually inspect all connections, tubing, and seals for any signs of damage or loose fittings.
Incomplete combustion	- Ensure the furnace temperature is set appropriately for the sample matrix. The HT 1300 module allows for catalyst-free combustion up to 1800 °C (with additives), while the Double Furnace module uses catalytic oxidation up to 950 °C.[1][2] - For difficult-to-combust matrices, consider using additives as recommended by Analytik Jena.
Detector malfunction	- The software monitors the detector status.[4] Check for any error messages related to the NDIR or CLD/ChD detector. - Ensure the detector is properly calibrated and has had sufficient warm-up time.
Clogged gas lines or filters	- Inspect and clean or replace any filters in the gas lines. - Check for any blockages in the tubing leading to and from the furnace and detector.

Signal Failure Analysis Pathway:



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Caption: Logical path for diagnosing signal failure.

Frequently Asked Questions (FAQs)

Q1: What is the appropriate solids module for my application?

A1: The choice of solids module depends on your specific needs:

- **HT 1300 Solids Module:** This is ideal for non-catalytic high-temperature combustion of up to 3 g of solid sample at temperatures up to 1800 °C (with additives).[2] It is well-suited for less homogeneous samples due to the larger sample size. The multi N/C® 2300 duo comes with this module for automated analysis.[1]
- **Double Furnace Module:** This module is integrated into the main analyzer and is suitable for smaller amounts of homogeneous solid samples. It uses catalytic oxidation at temperatures up to 950 °C.[1]

Q2: How can I minimize sample preparation for solid samples?

A2: The multi N/C® 2300 with the HT 1300 module is designed to minimize sample preparation. For many samples, you can directly weigh up to 3 g into the ceramic boat without the need for milling or wrapping in foil.[5] However, for highly heterogeneous samples, grinding or milling is recommended to ensure a representative sample is taken for analysis.

Q3: How do I switch between liquid and solid sample analysis on the multi N/C® 2300 duo?

A3: The layout, installation, and operation, including switching between liquid and solid operation, are described in the user manual for the HT 1300 solids module.^[1] The software also plays a key role in selecting the analysis mode.

Q4: What are the key maintenance procedures for the solids analysis components?

A4: Regular maintenance is crucial for optimal performance. Key procedures include:

- **Combustion Tube:** Inspect regularly for cracks or residue buildup and replace as needed.
- **Sample Boats:** Clean ceramic boats thoroughly between each analysis to prevent cross-contamination.
- **Filters and Traps:** The operating manual mentions replacing water traps when their service life has elapsed.^[1] Regularly check and replace other filters in the gas lines.
- **Reagents and Catalysts (if applicable):** For the Double Furnace module, check the catalyst condition and replace it according to the manufacturer's recommendations.

Q5: Can I analyze for both Total Carbon (TC) and Total Nitrogen (TNb) in solid samples?

A5: Yes, the multi N/C® 2300 can be configured for simultaneous measurement of nitrogen. To measure nitrogen in solid samples, an optional electrochemical detector (ChD) can be integrated, or a chemiluminescence detector (CLD) can be added as a separate module.^[2]

Experimental Protocols

General Protocol for Solid Sample Analysis using the HT 1300 Module

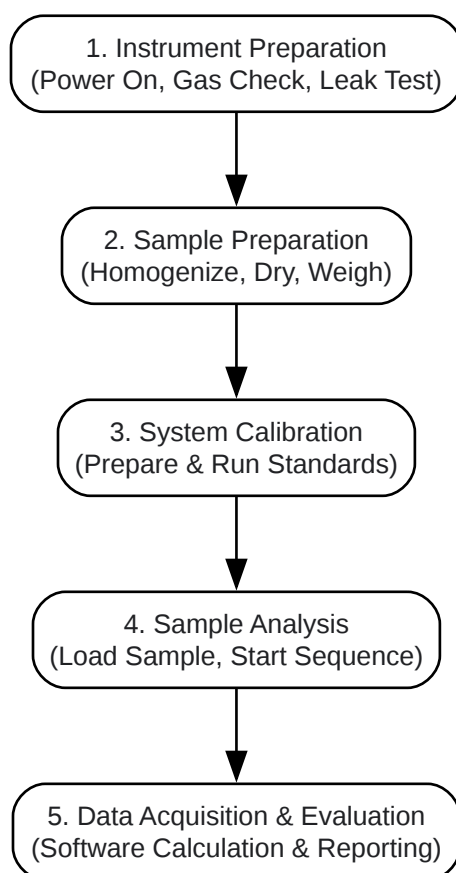
This protocol provides a general workflow for the analysis of solid samples. Refer to the instrument's operating manual for detailed, step-by-step instructions.

- **Instrument Preparation:**
 - Ensure the multi N/C® 2300 and the HT 1300 solids module are turned on and have completed their initialization and self-checks.

- Verify that the carrier gas (e.g., oxygen) supply is on and the pressure is within the recommended range.
- Perform a system leak test as recommended by the manufacturer.
- Sample Preparation:
 - Homogenize the solid sample if necessary (e.g., by grinding, milling, or sieving).
 - Dry the sample to a constant weight if required for the specific analysis.
- Calibration:
 - Prepare a series of solid standards of known concentrations that bracket the expected sample concentration range.
 - Alternatively, use the "Easy Cal" feature with a single stock standard.
 - Accurately weigh the standards into separate ceramic sample boats.
 - Run the calibration sequence according to the software instructions.
- Sample Analysis:
 - Accurately weigh a representative portion of the prepared solid sample into a clean ceramic sample boat. The HT 1300 allows for sample weights of up to 3 g.[\[2\]](#)
 - Record the exact weight.
 - Place the sample boat into the autosampler or manually introduce it into the furnace, following the instrument's operating procedure.
 - Enter the sample information, including the weight, into the analysis software.
 - Start the analysis sequence.
- Data Evaluation:

- The multiWin pro software will automatically calculate the concentration of TC, TOC (if TIC is also measured), and/or TNb based on the calibration.
- The software offers conversion functions to express results in different units or as related parameters (e.g., total protein from total nitrogen).[3]

Experimental Workflow Diagram:



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Caption: General experimental workflow for solid sample analysis.

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